

Essential Safety and Logistical Information for Handling Risotilide

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Compound of Interest

Compound Name: Risotilide

Cat. No.: B1679345

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Disclaimer: A specific Safety Data Sheet (SDS) for **Risotilide** was not publicly available at the time of this writing. The following guidance is based on general best practices for handling investigational chemical compounds with unknown toxicological properties. This information is not a substitute for a substance-specific risk assessment and the official SDS, which should be obtained from the manufacturer or supplier before any handling occurs. Researchers, scientists, and drug development professionals should always consult with their institution's Environmental Health and Safety (EHS) department for guidance.

Immediate Safety and Handling Precautions

Given the lack of specific toxicity data, **Risotilide** should be handled as a potentially hazardous substance. All operations involving this compound should be conducted within a certified chemical fume hood to minimize inhalation exposure. Engineering controls, such as containment systems, are the primary line of defense.^[1]

Quantitative Data Summary

The following table outlines the typical quantitative safety and property data found in a Safety Data Sheet. For **Risotilide**, this data must be obtained from the supplier-specific SDS.

Parameter	Value	Source
Chemical Identity		
IUPAC Name	4-(methanesulfonamido)-N-propan-2-yl-N-[2-(propan-2-ylamino)ethyl]benzenesulfonamide,hydrochloride	Supplier SDS
CAS Number	116907-13-2	Supplier SDS
Molecular Formula	C ₁₅ H ₂₈ ClN ₃ O ₄ S ₂	Supplier SDS
Molecular Weight	413.99 g/mol	Supplier SDS
Toxicological Data		
Acute Toxicity (Oral, Dermal, Inhalation)	Data Not Available	Supplier SDS
Skin Corrosion/Irritation	Data Not Available	Supplier SDS
Serious Eye Damage/Irritation	Data Not Available	Supplier SDS
Carcinogenicity	Data Not Available	Supplier SDS
Exposure Limits		
OSHA PEL	Data Not Available	Supplier SDS
ACGIH TLV	Data Not Available	Supplier SDS
Physical and Chemical Properties		
Appearance	Data Not Available	Supplier SDS
Melting Point	Data Not Available	Supplier SDS
Boiling Point	Data Not Available	Supplier SDS
Solubility	Data Not Available	Supplier SDS

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE protocol is mandatory to create a barrier between the researcher and the potentially hazardous compound.^[2]^[3] The following step-by-step guidance should be followed:

1. PPE Selection:

- **Body Protection:** A disposable, solid-front, back-closing laboratory gown is required. For procedures with a high risk of splashes, a chemically resistant apron over the lab coat is recommended.
- **Hand Protection:** Double gloving with nitrile gloves is mandatory. The outer glove should be changed immediately upon contamination. For extended handling, consider heavier-duty gloves with proven resistance to a broad range of chemicals.^[4]
- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required at all times. A full-face shield must be worn over the goggles when there is a risk of splashing or aerosol generation.^[4]
- **Respiratory Protection:** All work with solid or liquid **Risotilide** must be conducted in a chemical fume hood. If there is a potential for exposure outside of a fume hood, a risk assessment must be performed by EHS to determine the appropriate level of respiratory protection (e.g., an N95 respirator or higher).^[5]
- **Foot Protection:** Fully enclosed, chemical-resistant footwear is required.

2. Donning and Doffing Procedure:

- **Donning (Putting On):**
 - Put on shoe covers and the inner pair of gloves.
 - Don the laboratory gown, ensuring complete coverage.
 - Put on the outer pair of gloves, ensuring the cuffs are pulled over the sleeves of the gown.
 - Don eye and face protection.
- **Doffing (Taking Off):**

- Remove the outer pair of gloves, turning them inside out.
- Remove the face shield and goggles.
- Remove the laboratory gown by rolling it down and away from the body, turning it inside out.
- Remove shoe covers.
- Remove the inner pair of gloves, turning them inside out.
- Wash hands thoroughly with soap and water.

3. PPE Disposal:

- All disposable PPE (gloves, gown, shoe covers) used when handling **Risotilide** should be considered hazardous waste.
- Place all contaminated PPE in a designated, labeled hazardous waste container for disposal through your institution's EHS program.[\[6\]](#)

Operational and Disposal Plans

A clear operational plan ensures that **Risotilide** is handled safely from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Risotilide** in a secure, well-ventilated, and clearly labeled area, separate from incompatible materials.[\[7\]](#)
- The storage location should be accessible only to authorized personnel.

2. Spill Management:

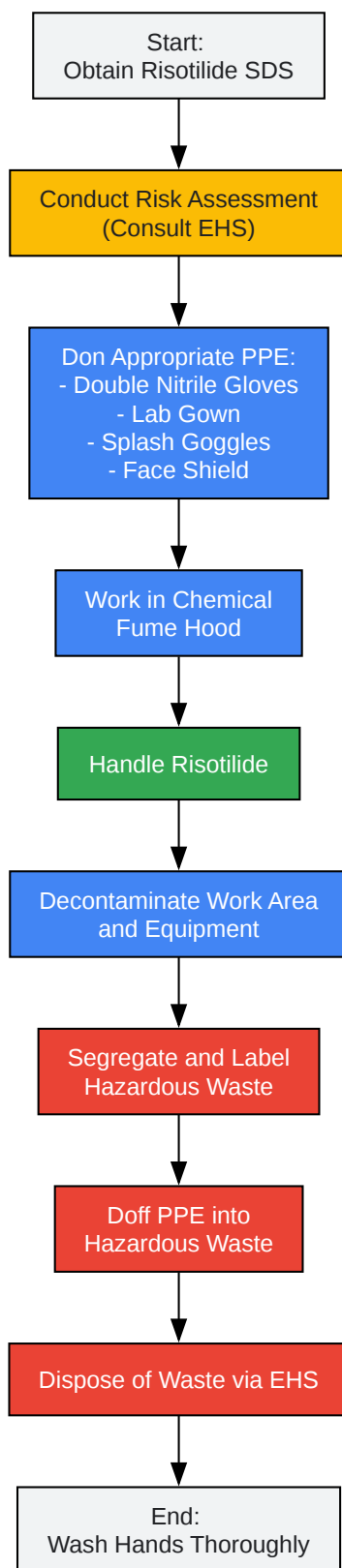
- In the event of a spill, evacuate the immediate area.
- Don the appropriate PPE before re-entering.

- For solid spills, gently cover the material with an absorbent pad to avoid raising dust.[\[6\]](#)
- Carefully scoop the material into a labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., 70% ethanol), and collect all cleaning materials as hazardous waste.

3. Disposal Plan:

- **Unused Product:** Unused **Risotilide** must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.[\[6\]](#)[\[8\]](#)
- **Contaminated Materials:** All items that come into contact with **Risotilide**, including pipette tips, vials, and cleaning materials, must be treated as hazardous waste.
- **Waste Collection:**
 - Segregate **Risotilide** waste from other chemical waste streams.[\[9\]](#)
 - Collect waste in a compatible, sealed, and clearly labeled container. The label should read "Hazardous Waste" and include the full chemical name "**Risotilide**".[\[10\]](#)
 - Arrange for pickup and disposal through your institution's EHS department, following all local, state, and federal regulations.[\[10\]](#)

Mandatory Visualizations



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Caption: Workflow for Safe Handling and Disposal of **Risotilide**.

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